

# Technical Guide: (but-3-yn-2-yl)cyclohexane

## (CAS Number: 161585-63-3)

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### Compound of Interest

Compound Name: (But-3-yn-2-yl)cyclohexane

Cat. No.: B15322610

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the publicly available information for the chemical compound with CAS number 161585-63-3. Extensive searches of scientific literature and chemical databases have yielded limited specific data regarding its experimental protocols and biological activity.

## Core Chemical Properties

**(but-3-yn-2-yl)cyclohexane** is a chemical compound with the molecular formula  $C_{10}H_{16}$  and a molecular weight of 136.24 g/mol. Limited information is available regarding its physical and chemical properties.

| Property          | Value          | Source        |
|-------------------|----------------|---------------|
| CAS Number        | 161585-63-3    | Sigma-Aldrich |
| Molecular Formula | $C_{10}H_{16}$ | -             |
| Molecular Weight  | 136.24 g/mol   | Sigma-Aldrich |
| MDL Number        | MFCD32100264   | Sigma-Aldrich |

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **(but-3-yn-2-yl)cyclohexane** are not readily available in the public domain. General synthetic routes for similar cyclohexane derivatives often involve the modification of a cyclohexane ring or the attachment of a side chain through various organic reactions. However, without specific literature, any proposed pathway would be purely speculative.

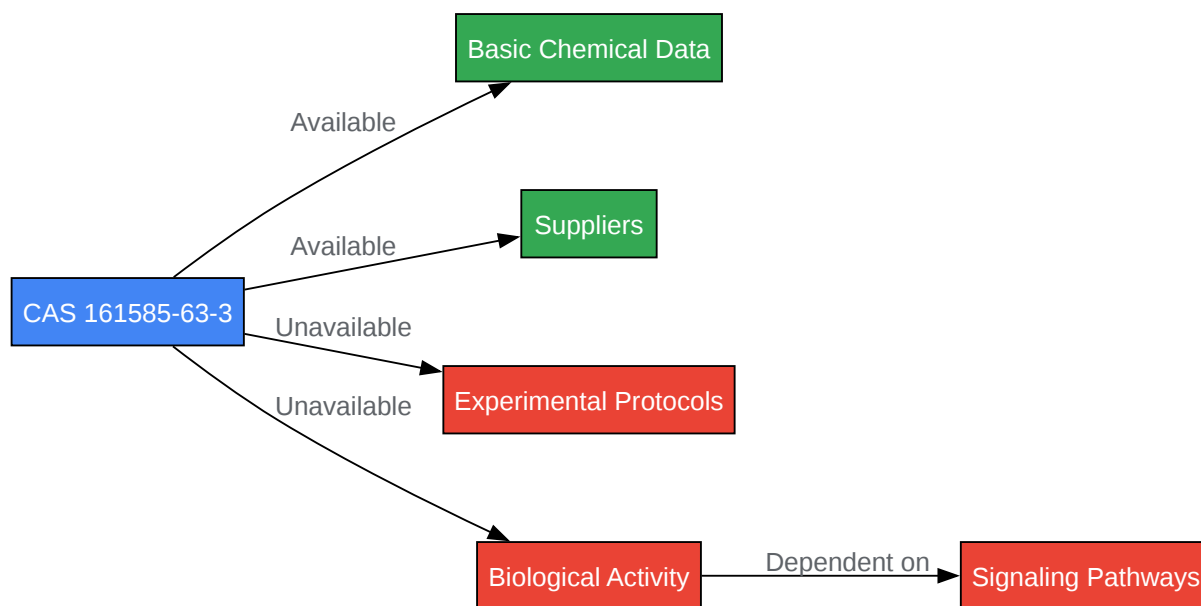
## Biological Activity and Signaling Pathways

There is currently no publicly available information on the biological activity of **(but-3-yn-2-yl)cyclohexane**. Searches of scientific literature databases did not yield any studies investigating its effects on biological systems or its potential involvement in any signaling pathways. Research on structurally related compounds, such as other cyclohexane derivatives, has explored a wide range of biological activities, but this cannot be directly extrapolated to the compound of interest.

Due to the lack of data on its biological interactions, no signaling pathway diagrams can be provided.

## Logic Diagram for Information Scarcity

The following diagram illustrates the current state of available information for CAS number 161585-63-3.



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Current information status for CAS 161585-63-3.

## Suppliers

(**but-3-yn-2-yl**)cyclohexane is listed as available from the following supplier:

- Sigma-Aldrich

It is recommended to contact the supplier directly for a certificate of analysis and any additional available data.

## Conclusion

This technical guide provides a summary of the limited publicly available information for (**but-3-yn-2-yl**)cyclohexane (CAS 161585-63-3). While basic chemical identifiers and a supplier have been identified, there is a significant lack of in-depth technical data, including experimental protocols for synthesis and analysis, as well as any information regarding its biological activity

or associated signaling pathways. This suggests that the compound is not extensively studied or that research data is not publicly accessible. Further investigation would likely require de novo synthesis and comprehensive experimental evaluation.

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